

1,8-Cyclotetradecanedione: A Preliminary Technical Bulletin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Cyclotetradecanedione

Cat. No.: B15474670

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Disclaimer: Information regarding **1,8-Cyclotetradecanedione** is exceptionally scarce in publicly available scientific literature and chemical databases. This document has been compiled to provide a general overview of safety, handling, and potential synthetic approaches based on related chemical compounds. The information herein should be treated as a preliminary guide and not as a substitute for a comprehensive, substance-specific safety data sheet (SDS) or rigorous experimental validation. Researchers and drug development professionals are strongly advised to conduct a thorough risk assessment before handling or attempting to synthesize this compound.

Safety and Handling

Due to the absence of a specific Material Safety Data Sheet (MSDS) for **1,8-Cyclotetradecanedione**, the following safety and handling precautions are based on general principles for macrocyclic ketones and diones. These recommendations are intended to provide a baseline for safe laboratory practices and should be adapted to the specific experimental context.

Hazard Identification

The specific hazards of **1,8-Cyclotetradecanedione** have not been fully investigated. However, based on data for similar macrocyclic ketones, it may be harmful if swallowed and could cause eye irritation. Long-term exposure effects are unknown. It is prudent to handle this compound with care, assuming it may possess uncharacterised toxicological properties.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **1,8-Cyclotetradecanedione**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In the case of handling the compound as a powder or generating aerosols, a dust mask or respirator may be necessary.

Handling and Storage

- Handling: Avoid direct contact with skin and eyes. Do not ingest. Avoid the formation of dust and aerosols. Use in a well-ventilated area, preferably within a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move to fresh air. If breathing is difficult, seek medical attention.
- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Physicochemical and Toxicological Data

Specific experimental data for **1,8-Cyclotetradecanedione** is not readily available. The following tables provide a template for such data, with "Not Available" entered for the target compound. For comparative purposes, some data for the related compound Cyclododecanone

is included, but it should be noted that these values are not directly transferable to **1,8-Cyclotetradecanedione**.

Table 1: Physicochemical Properties

Property	1,8-Cyclotetradecanedione	Cyclododecanone (for comparison)
Molecular Formula	C ₁₄ H ₂₄ O ₂	C ₁₂ H ₂₂ O
Molecular Weight	224.34 g/mol	182.31 g/mol
Appearance	Not Available	White solid
Melting Point	Not Available	59-61 °C
Boiling Point	Not Available	276-278 °C
Solubility	Not Available	Insoluble in water

Table 2: Toxicological Data

Test	1,8-Cyclotetradecanedione	Cyclododecanone (for comparison)
Acute Oral Toxicity	Not Available	May be harmful if swallowed
Skin Corrosion/Irritation	Not Available	Not classified as an irritant
Serious Eye Damage/Irritation	Not Available	Not classified as an irritant
Carcinogenicity	Not Available	No data available

Experimental Protocols

No specific, validated experimental protocols for the synthesis or use of **1,8-Cyclotetradecanedione** have been found in the surveyed literature. A plausible, yet unconfirmed, synthetic route is the ozonolysis of 1,8-cyclotetradecadiene. Ozonolysis is a well-established method for the oxidative cleavage of alkenes to carbonyl compounds.

Hypothetical Synthesis of 1,8-Cyclotetradecanedione via Ozonolysis

Disclaimer: The following is a generalized, hypothetical protocol and has not been experimentally validated for this specific substrate. It should be used as a conceptual guideline only.

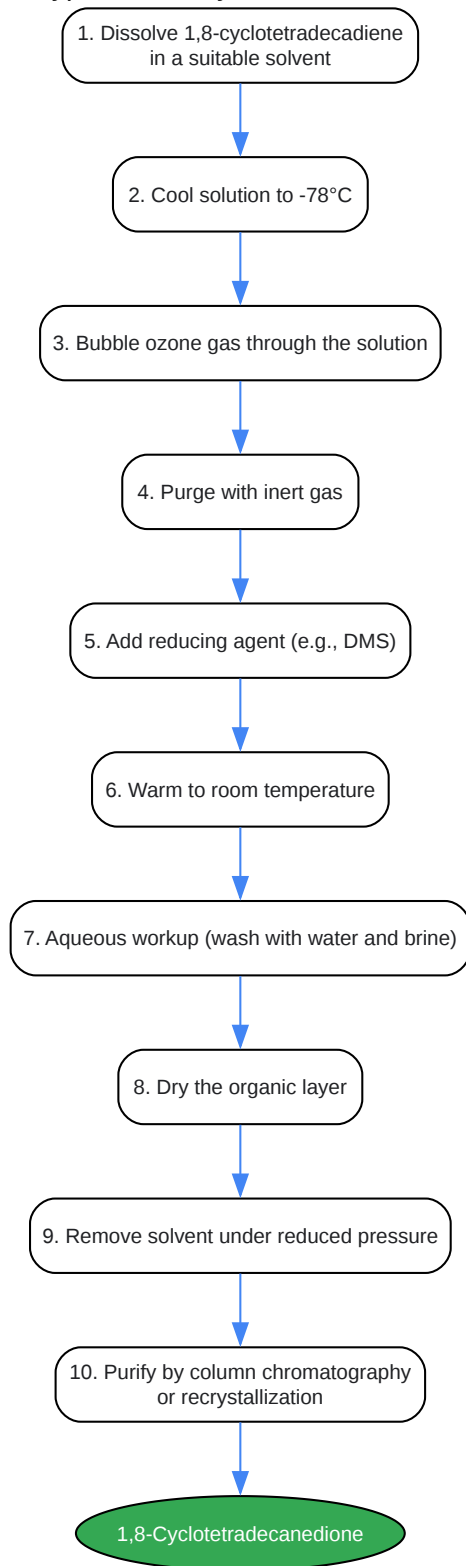
- **Dissolution:** Dissolve 1,8-cyclotetradecadiene in a suitable solvent (e.g., dichloromethane or methanol) in a reaction vessel equipped with a gas inlet and a cooling bath.
- **Ozonolysis:** Cool the solution to a low temperature (typically -78 °C using a dry ice/acetone bath). Bubble ozone gas through the solution until a blue color persists, indicating an excess of ozone.
- **Quenching:** Purge the solution with an inert gas (e.g., nitrogen or argon) to remove excess ozone.
- **Workup:** Add a reducing agent to the reaction mixture to decompose the ozonide intermediate. Common reducing agents for this purpose include dimethyl sulfide (DMS) or zinc dust with acetic acid.
- **Isolation:** Allow the reaction to warm to room temperature. Wash the organic layer with water and brine. Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by a suitable method such as column chromatography or recrystallization to yield **1,8-Cyclotetradecanedione**.

Visualizations

Hypothetical Experimental Workflow

The following diagram illustrates a potential workflow for the synthesis of **1,8-Cyclotetradecanedione** based on the hypothetical ozonolysis protocol described above.

Hypothetical Synthesis Workflow

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- To cite this document: BenchChem. [1,8-Cyclotetradecanedione: A Preliminary Technical Bulletin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15474670#safety-and-handling-of-1-8-cyclotetradecanedione]

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com